

Application Note: Synthesis of Unsymmetrical Trisulfides Using Methyl and Propyl Thiols

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Compound of Interest

Compound Name: *Methyl propyl trisulfide*

Cat. No.: *B106692*

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Introduction

Unsymmetrical trisulfides are organosulfur compounds characterized by a linear sequence of three sulfur atoms linking two different organic residues (R-S-S-S-R'). These moieties are found in various natural products, including those from the Allium and Brassica plant families, and are recognized for their diverse biological activities. In the realm of drug development, the trisulfide linkage is explored for its potential in creating prodrugs, targeted therapeutics, and compounds with unique redox-modulating properties. The synthesis of unsymmetrical trisulfides, such as **methyl propyl trisulfide**, presents a unique challenge due to the propensity for the formation of symmetrical byproducts. This document outlines a representative protocol for the synthesis of unsymmetrical trisulfides using methyl and propyl thiols as precursors, based on established chemical principles.

Data Presentation

Characterization data for the target compound, **methyl propyl trisulfide**, is summarized below. Please note that yields can vary significantly based on the specific synthetic method employed and optimization of reaction conditions.

Table 1: Physicochemical and Spectroscopic Data for **Methyl Propyl Trisulfide**

Property	Value
Molecular Formula	C ₄ H ₁₀ S ₃
Molecular Weight	154.32 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	220.4 °C at 760 mmHg
Density	1.107 g/mL at 25 °C
Refractive Index (n ²⁰ /D)	1.566
¹ H NMR (CDCl ₃ , est.)	δ 2.45 (s, 3H, CH ₃ -S-), 2.85 (t, 2H, -S-CH ₂ -), 1.75 (sext, 2H, -CH ₂ -CH ₂ -), 1.05 (t, 3H, -CH ₃) ppm
¹³ C NMR (CDCl ₃ , est.)	δ 23.5 (CH ₃ -S-), 43.0 (-S-CH ₂ -), 22.5 (-CH ₂ -CH ₂ -), 13.0 (-CH ₃) ppm
Typical Yield Range	30-70%

Experimental Protocols

Two primary methods for the synthesis of unsymmetrical trisulfides from thiol precursors are presented below. Method 1 involves the sequential

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